

An In-Depth Technical Guide to 5-Fluorotryptophol (CAS 101349-12-6)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(5-fluoro-1H-indol-3-yl)ethanol

Cat. No.: B012393

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Fluorotryptophol, identified by the CAS number 101349-12-6, is a fluorinated derivative of the tryptophol molecule. Its chemical name is **2-(5-Fluoro-1H-indol-3-yl)ethanol**. This compound has garnered interest in the pharmaceutical and research sectors primarily as a key intermediate and a potential impurity in the synthesis of more complex molecules, notably the novel analgesic Cebranopadol.[1] The introduction of a fluorine atom onto the indole ring can significantly alter the parent molecule's physicochemical properties, metabolic stability, and biological activity. This guide provides a comprehensive overview of the synthesis, characterization, and known biological context of 5-Fluorotryptophol, offering valuable insights for professionals in drug discovery and development.

Physicochemical Properties

A clear understanding of the physicochemical properties of 5-Fluorotryptophol is fundamental for its application in synthesis and analysis. The key properties are summarized in the table below.

Property	Value	Reference
CAS Number	101349-12-6	[1]
Molecular Formula	C ₁₀ H ₁₀ FNO	[2]
Molecular Weight	179.19 g/mol	[2]
Appearance	Off-white to brown powder or crystals	[3]
Melting Point	270-280 °C	[4]
Purity	≥97%	[2]

Synthesis of 5-Fluorotryptophol

The primary route for the synthesis of 5-Fluorotryptophol is the Fischer indole synthesis.[5][6] This classic method in organic chemistry allows for the formation of the indole ring system from a substituted phenylhydrazine and an aldehyde or ketone under acidic conditions.[6]

Fischer Indole Synthesis Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Fluoro-[β -¹¹C]-L-tryptophan is a functional analogue of 5-hydroxy-[β -¹¹C]-L-tryptophan in vitro but not in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. calpaclab.com [calpaclab.com]
- 3. prayoglife.com [prayoglife.com]
- 4. 5-Fluoro- L -tryptophan = 98.0 HPLC 16626-02-1 [sigmaaldrich.com]
- 5. taylorandfrancis.com [taylorandfrancis.com]
- 6. Fischer indole synthesis - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [An In-Depth Technical Guide to 5-Fluorotryptophol (CAS 101349-12-6)]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b012393#cas-number-101349-12-6-characterization>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com